Assessing Metabolic Stability of Peptides Containing D-Asp(OPp) Derivatives

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Compound of Interest

Compound Name:	*214852-39-8*
CAS No.:	*214852-39-8*
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Executive Summary

In the landscape of peptide drug discovery, the D-Asp(OPp) derivative—where the aspartic acid is in the D-configuration and the side chain is protected as a 2-phenylisopropyl ester—represents a sophisticated dual-defense strategy. While historically utilized in solid-phase peptide synthesis (SPPS) to suppress aspartimide formation [1], its application as a lipophilic prodrug moiety offers unique pharmacokinetic advantages.

This guide provides a technical framework for assessing the metabolic stability of peptides containing this specific modification. Unlike standard L-peptides which succumb rapidly to proteolysis, D-Asp(OPp) peptides are primarily susceptible to esterase-mediated hydrolysis rather than proteolytic cleavage. Therefore, the assessment protocol must be distinct from standard stability assays, focusing on the conversion rate of the ester to the free acid metabolite.

The Core Comparison

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Feature	Native L-Peptide	D-Asp Peptide (Free Acid)	D-Asp(OPp) Peptide (Target)
Primary Degradation	Proteolysis (Rapid)	Negligible (Protease Resistant)	Ester Hydrolysis (Variable)
Metabolic Half-Life	Minutes (< 30 min)	Hours to Days	Tunable (Prodrug behavior)
Membrane Permeability	Low (Polar)	Low (Polar)	High (Lipophilic)
Main Metabolite	Amino Acid Fragments	Intact Peptide (Renal Clearance)	D-Asp Peptide (Active Species)

Mechanism of Stabilization[2]

To accurately assess stability, one must understand the structural causality. The D-Asp(OPp) moiety confers stability through two orthogonal mechanisms:

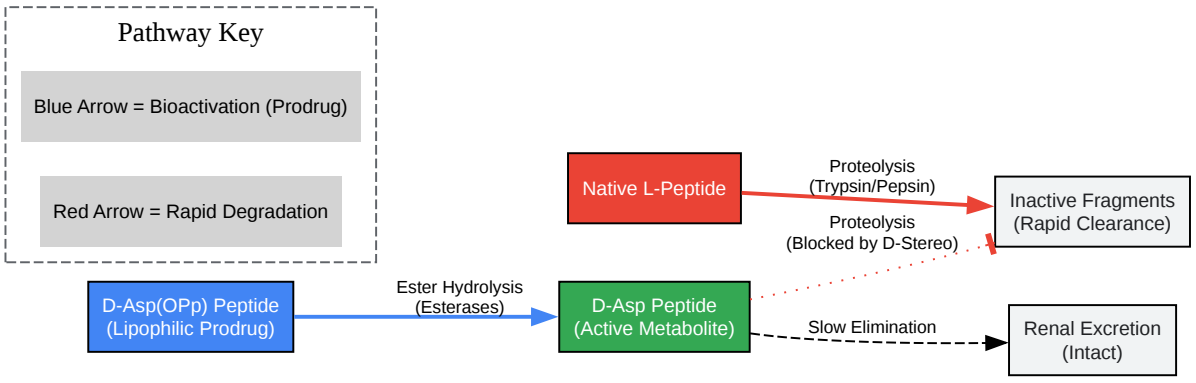
- Stereochemical Shielding (The "D" Factor): Endogenous proteases (e.g., trypsin, chymotrypsin, pepsin) are stereoselective for L-amino acids. The incorporation of D-Asp renders the peptide backbone virtually invisible to these enzymes, preventing amide bond hydrolysis.

- Steric Hindrance (The "OPp" Factor): The 2-phenylisopropyl (OPp) group is significantly bulkier than standard methyl or ethyl esters. While serum esterases (e.g., carboxylesterases, butyrylcholinesterase) rapidly cleave simple esters, the steric bulk of the phenyl-isopropyl group impedes the approach of the catalytic serine residue in the esterase active site [2]. This extends the circulating half-life of the prodrug before it releases the active free-acid peptide.

Diagram 1: Metabolic Degradation Pathway

This diagram illustrates the divergent degradation pathways between the Native L-Peptide and the D-Asp(OPp) derivative.

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Caption: D-Asp(OPp) resists direct proteolysis; its primary metabolic event is conversion to the D-Asp free acid via esterases.

Comparative Analysis of Alternatives

When designing a peptide for stability, researchers often choose between the following modifications. The D-Asp(OPp) variant is best suited when membrane permeability (oral/CNS delivery) is required alongside metabolic stability.

Comparative Performance Matrix

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Alternative	Stability Mechanism	Serum Half-Life ( )	Limitation
Native L-Asp	None	< 15 min	Rapid degradation; aspartimide formation prone.[1]
D-Asp (Free Acid)	Stereochemistry	> 24 hours	Poor membrane permeability; rapid renal clearance.
N-Methyl Asp	Steric hindrance of amide	2 - 4 hours	Difficult synthesis; may alter receptor binding affinity.
D-Asp(OPp)	Stereo + Steric Ester	4 - 8 hours (Prodrug)	Requires specific synthesis (mild cleavage) to retain ester.

Expert Insight:

> *"The OPp group is unique because it is acid-labile (cleaved by 1-5% TFA) but base-stable. To test this peptide, you must synthesize it on a hyper-acid-labile resin (e.g., 2-Chlorotrityl Chloride) and cleave with 1% TFA/DCM. If you use standard 95% TFA cleavage, you will lose the OPp group before the assay even begins." — Senior Application Scientist Note*

Validated Experimental Protocol

This protocol is designed to quantify the intrinsic clearance (

) and half-life (

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) of D-Asp(OPp) peptides in human plasma.

Phase 1: Preparation

- Matrix: Pooled Human Plasma (heparinized), pH 7.4.
- Test Compound: D-Asp(OPp) Peptide (10 mM stock in DMSO).
- Internal Standard (IS):Propantheline Bromide (ideal for ester-containing analytes) or Verapamil.
- Quenching Solution: Acetonitrile (ACN) containing 1% Formic Acid.

Phase 2: The Incubation Workflow (Self-Validating System)

To ensure trustworthiness, this protocol includes a Zero-Time Control (

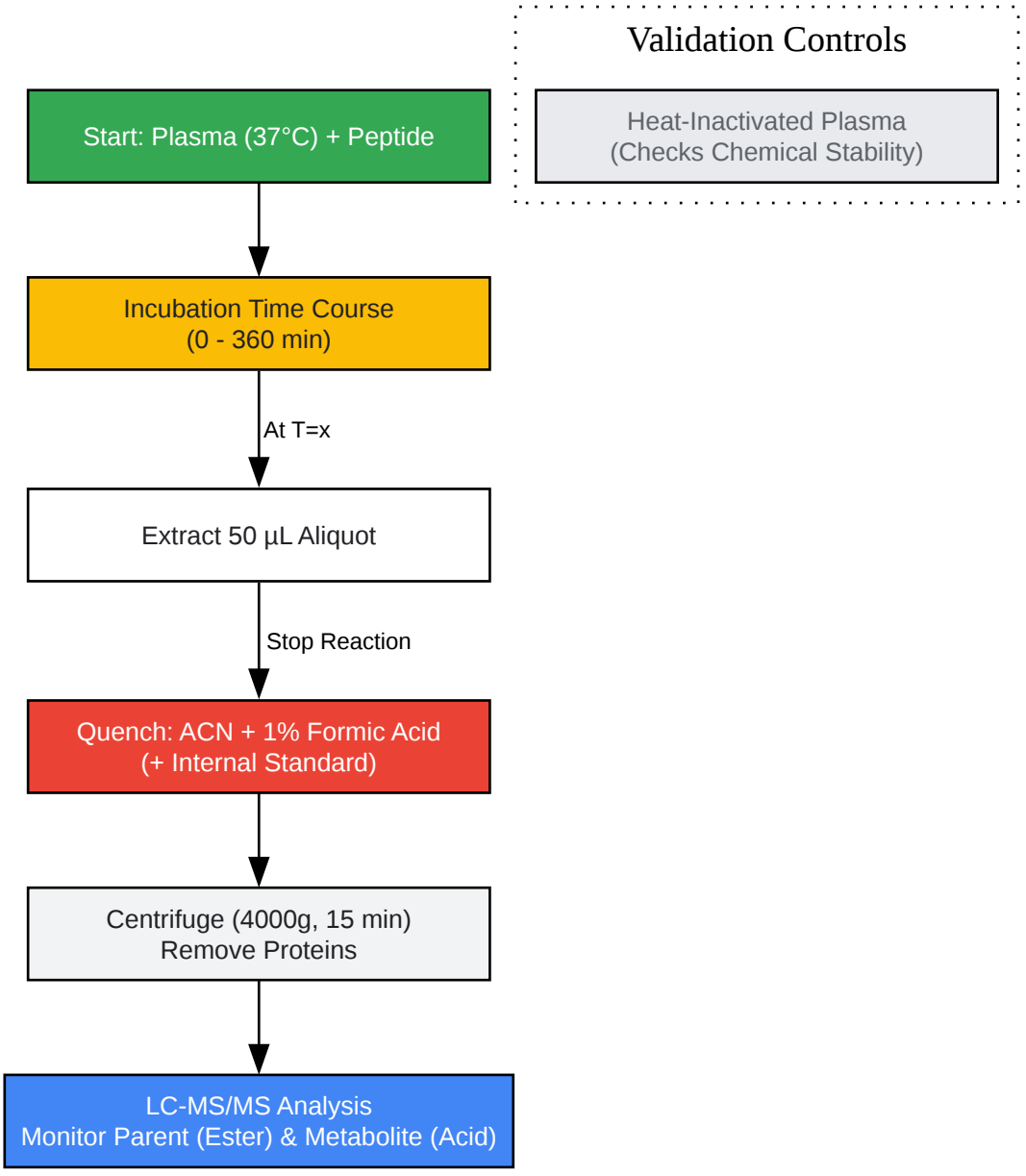
) and a Heat-Inactivated Control to differentiate enzymatic hydrolysis from chemical instability.

- Pre-warming: Equilibrate plasma (990 µL aliquots) at 37°C for 10 minutes.
- Spiking: Add 10 µL of Test Compound (100 µM final concentration). Vortex gently.
  - Validation Step: Prepare a duplicate tube with Heat-Inactivated Plasma (treated at 56°C for 30 min) to prove that degradation is enzymatic.
- Sampling: At defined time points (0, 15, 30, 60, 120, 240, 360 min), remove 50 µL of the mixture.
- Quenching: Immediately transfer sample into 200 µL of ice-cold Quenching Solution containing the Internal Standard.
- Extraction: Vortex for 1 min, Centrifuge at 4,000g for 15 min at 4°C to precipitate plasma proteins.
- Analysis: Inject supernatant onto LC-MS/MS.

Diagram 2: Experimental Workflow

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Visualizing the critical steps to ensure data integrity.



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Caption: Workflow ensures separation of enzymatic activity from chemical hydrolysis via controls.

Data Analysis & Interpretation

When analyzing the LC-MS data, you will observe two distinct peaks. The disappearance of the Parent (OPp) must correlate with the appearance of the Metabolite (Free Acid).

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Calculating Metabolic Stability

Plot the natural logarithm of the remaining parent peptide peak area ratio (Peptide/IS) versus time.

- Slope (

  ): Elimination rate constant (

).
- Half-life (

  ):
- Intrinsic Clearance (

  ):

  (where V is incubation volume/mg protein).

Expected Results Profile

Parameter	D-Asp(OPp) Peptide	Interpretation
(Active Plasma)	120 - 360 mins	Indicates moderate resistance to esterases (Prodrug potential).
(Heat-Inactivated)	> 24 hours	Confirms the OPp ester is chemically stable at pH 7.4.
Metabolite Appearance	1:1 Stoichiometry	Confirms clean conversion to D-Asp active form without side reactions.

Troubleshooting: If you observe rapid degradation in both active and heat-inactivated plasma, the OPp ester is undergoing chemical hydrolysis (likely due to high pH or buffer incompatibility). Ensure your buffer is strictly pH 7.4.

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